

comparing DL-serine and glycine solubility

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Compound Focus: Glycyl-dl-serine

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Experimental Solubility Data

The table below compiles the experimental solubility data for glycine and DL-serine in different electrolyte solutions, expressed as mole fraction, from multiple studies conducted at 298.15 K (25°C).

Amino Acid	Solvent System	Solubility (Mole Fraction)	Citation
Glycine	Pure Water	0.2499 (~ 249.9 g/L) [1]	
Glycine	Aqueous NaF	Decreases with increasing NaF concentration [2]	
Glycine	Aqueous KF	Decreases with increasing KF concentration [2]	
DL-Serine	Aqueous NaF	Decreases with increasing NaF concentration [2]	
DL-Serine	Aqueous KF	Decreases with increasing KF concentration [2]	
Glycine	Aqueous NaCl	Decreases with increasing NaCl concentration [3]	
Glycine	Aqueous KCl	Decreases with increasing KCl concentration [3]	
DL-Serine	Aqueous NaCl	Decreases with increasing NaCl concentration [3]	
DL-Serine	Aqueous KCl	Decreases with increasing KCl concentration [3]	

Amino Acid	Solvent System	Solubility (Mole Fraction)	Citation
Glycine	Aqueous NaBr	Experiences "salting-in" (increased solubility) at low salt concentrations [4]	
DL-Serine	Aqueous NaBr	Experiences "salting-in" (increased solubility) at low salt concentrations [4]	

Key Comparative Insights:

- **General Solubility Order:** Across the studied systems, **glycine exhibits a higher saturated solubility than DL-serine** [2] [5].
- **Salt Ion Effects:** The solubility of both amino acids is generally higher in potassium salt (K^+) solutions than in sodium salt (Na^+) solutions at the same concentration [2] [5] [3]. This is often attributed to the smaller size and stronger hydrating ability of the Na^+ ion, which can make water less available to solubilize the amino acid (a "salting-out" effect).
- **Anion Effects:** While many salts decrease solubility, bromine salts (NaBr, KBr) can cause a slight increase in solubility ("salting-in effect") at lower concentrations [4].

Detailed Experimental Protocols

The reliability of the data is supported by well-established experimental methods. Here are the details of the key protocols used in the cited research:

Gravimetric Method

This method was used in studies involving sodium fluoride (NaF) and potassium fluoride (KF) [2] [4].

- **Objective:** To determine the saturated solubility of amino acids in various aqueous electrolyte solutions.
- **Procedure:**
 - Prepare aqueous solutions of the salt (e.g., NaF, KF) at known concentrations.
 - Add an excess of the amino acid (glycine or DL-serine) to the salt solutions.
 - Agitate the mixture in a thermostatic water bath at a constant temperature (298.15 K) until equilibrium is reached, ensuring the solution is fully saturated.

- After equilibrium, withdraw a known volume of the clear, saturated solution without disturbing the solid phase.
- Transfer this aliquot to a pre-weighed petri dish and evaporate the water to complete dryness in an oven.
- Weigh the petri dish with the dried solute to determine the mass of the dissolved amino acid.
- **Data Analysis:** The solubility is calculated from the mass of the solute and the volume of the solution, typically reported in moles per kilogram of solvent or as a mole fraction.

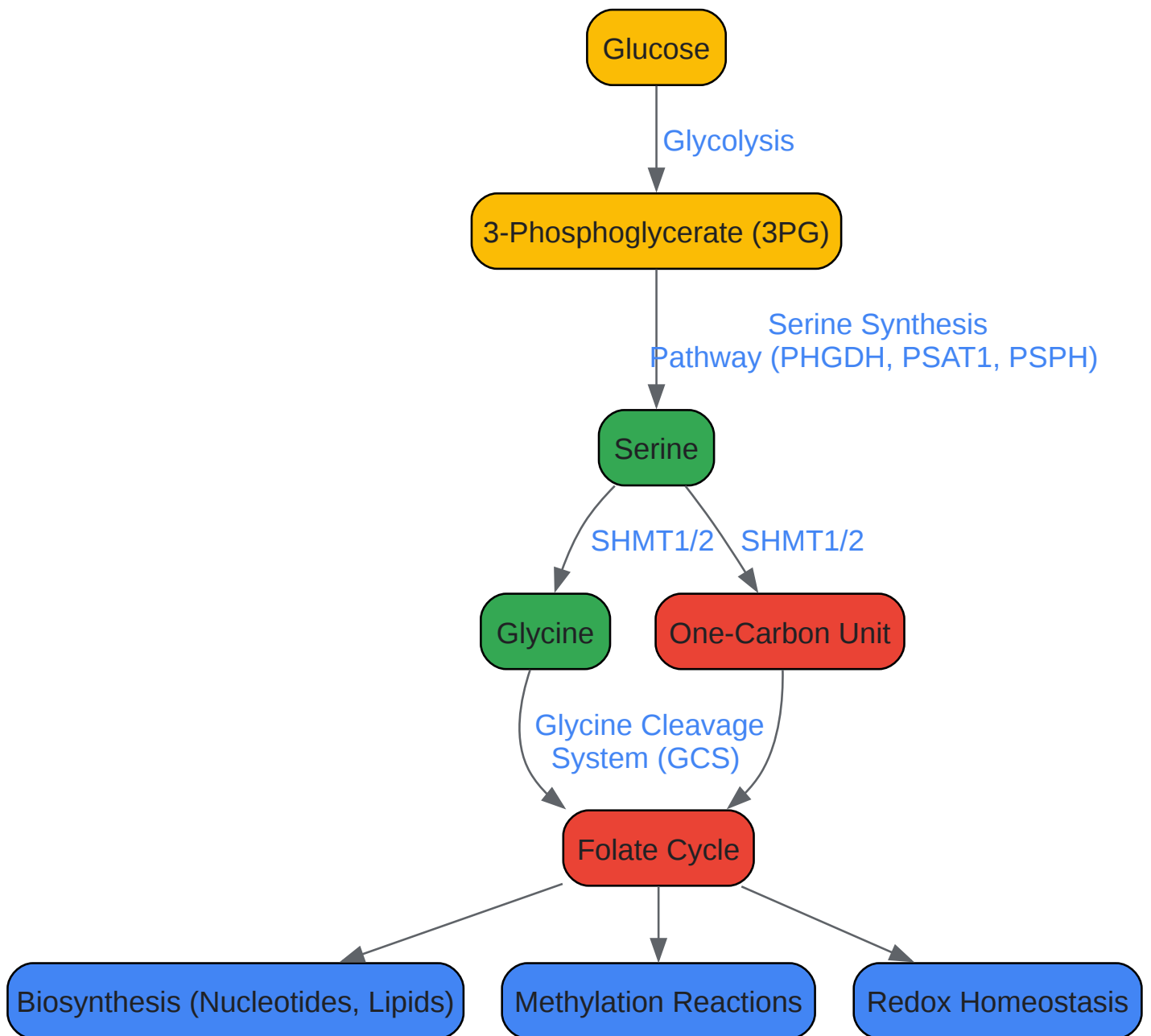
Formol Titrimetry Method

This method was used in studies involving NaCl and KCl solutions [5] [3].

- **Objective:** To determine solubility by quantifying the amino group of the dissolved amino acid.
- **Procedure:**
 - Similar to the gravimetric method, a saturated solution of the amino acid is prepared in the desired electrolyte medium at a constant temperature.
 - A precise aliquot of the clear, saturated solution is mixed with a neutralized formaldehyde solution.
 - The formaldehyde reacts with the amino group, forming a methylol derivative and releasing an equivalent amount of H⁺ ions.
 - The released H⁺ ions are then titrated with a standard sodium hydroxide (NaOH) solution using a pH meter or an indicator to determine the endpoint.
- **Data Analysis:** The amount of NaOH used in the titration is directly related to the concentration of the amino acid in the saturated solution. The solubility is calculated based on the volume and concentration of the titrant.

Context: Serine-Glycine-One-Carbon Metabolic Pathway

The interest in these two amino acids extends beyond their physicochemical properties. In cancer research, the **Serine-Glycine-One-Carbon (SGOC) metabolic pathway** is a key focus, as it is often hyperactivated in tumors [6] [7]. The following diagram illustrates the close metabolic relationship between serine and glycine, which is crucial for understanding their biological significance.



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This diagram shows how serine can be synthesized from glucose and subsequently converted to glycine, donating a one-carbon unit to the folate cycle that fuels processes vital for rapid cancer cell proliferation, such as nucleotide synthesis [6] [7].

Summary for Researchers

In summary, for researchers and drug development professionals:

- **Glycine is more soluble than DL-serine** across various aqueous electrolyte environments, a critical factor in designing purification or formulation processes [2] [5].
- The choice of salt can be used to modulate solubility, with **K⁺ salts generally favoring higher solubility than Na⁺ salts** [2] [3].
- The close **metabolic relationship** between serine and glycine in the SGOC pathway underscores why these two molecules are often studied together in a biological context [6].

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